

Determining N-nitroso-clozapine Impurity Levels: A Comparative Guide to Analytical Detection Limits

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

Cat. No.: B16350496

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This guide provides a comprehensive comparison of analytical methodologies for the determination of **N-nitroso-clozapine**, a potential genotoxic impurity in clozapine drug substances and products. Researchers, scientists, and drug development professionals will find valuable data on the Limit of Detection (LOD) and Limit of Quantification (LOQ) achievable with current technologies, alongside detailed experimental protocols to support their analytical method development and validation.

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their carcinogenic potential. Regulatory agencies worldwide require stringent control of these impurities. This guide focuses on **N-nitroso-clozapine**, providing a comparative overview of analytical performance to aid in the selection of appropriate methods for its monitoring.

Performance Comparison of Analytical Methods

The determination of LOD and LOQ is critical for ensuring that analytical methods are sensitive enough to detect and quantify **N-nitroso-clozapine** at levels that meet regulatory requirements. The following table summarizes the performance of a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the analysis of **N-nitroso-clozapine** and a related impurity.

Analyte	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)
N-nitroso-clozapine (N-CZN)	LC-MS/MS	0.058 µg/mL	0.177 µg/mL
N-nitroso-clozapine impurity C (N-CZNC)	LC-MS/MS	0.014 µg/mL	0.044 µg/mL

Table 1: Comparison of LOD and LOQ for **N-nitroso-clozapine** and a related impurity using LC-MS/MS. Data sourced from a validated method for the simultaneous trace-level quantification of these impurities in drug substances and pharmaceutical formulations.[\[1\]](#)

Experimental Protocols

Accurate and reliable determination of LOD and LOQ is underpinned by robust experimental design. Below are detailed protocols for sample preparation and analysis using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), a widely adopted technique for trace-level analysis of nitrosamine impurities.[\[2\]](#)[\[3\]](#)

Sample Preparation

A robust sample preparation protocol is crucial for accurate quantification and to minimize matrix effects.

- Standard Solution Preparation:
 - Prepare a stock solution of **N-nitroso-clozapine** reference standard in a suitable solvent (e.g., methanol or acetonitrile).

- Perform serial dilutions of the stock solution to prepare a series of calibration standards at concentrations bracketing the expected LOD and LOQ.
- Sample Extraction from Drug Product:
 - Weigh and finely powder a representative number of clozapine tablets.
 - Accurately weigh a portion of the powdered tablets and transfer to a volumetric flask.
 - Add the extraction solvent (e.g., methanol, acetonitrile, or a mixture with water) and sonicate or shake to ensure complete dissolution of the analyte.
 - Dilute to the mark with the extraction solvent and mix thoroughly.
 - Centrifuge an aliquot of the sample solution to remove undissolved excipients.
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial for analysis.

LC-MS/MS Analysis

This protocol outlines a general procedure. Specific parameters should be optimized for the instrument in use.

- Liquid Chromatography (LC) System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UHPLC) system.
- Mass Spectrometer (MS): A triple quadrupole or high-resolution mass spectrometer.
- Chromatographic Column: A C18 reversed-phase column is commonly used for nitrosamine analysis.
- Mobile Phase: A gradient elution using a mixture of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol with 0.1% formic acid).
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode is typically suitable for **N-nitroso-clozapine**.

- MS Detection: Multiple Reaction Monitoring (MRM) mode for triple quadrupole instruments, monitoring for specific precursor-to-product ion transitions for **N-nitroso-clozapine**. For **N-nitroso-clozapine** (N-CZN), a potential transition to monitor is m/z 356.0 $\rightarrow$ 326.0.[1]

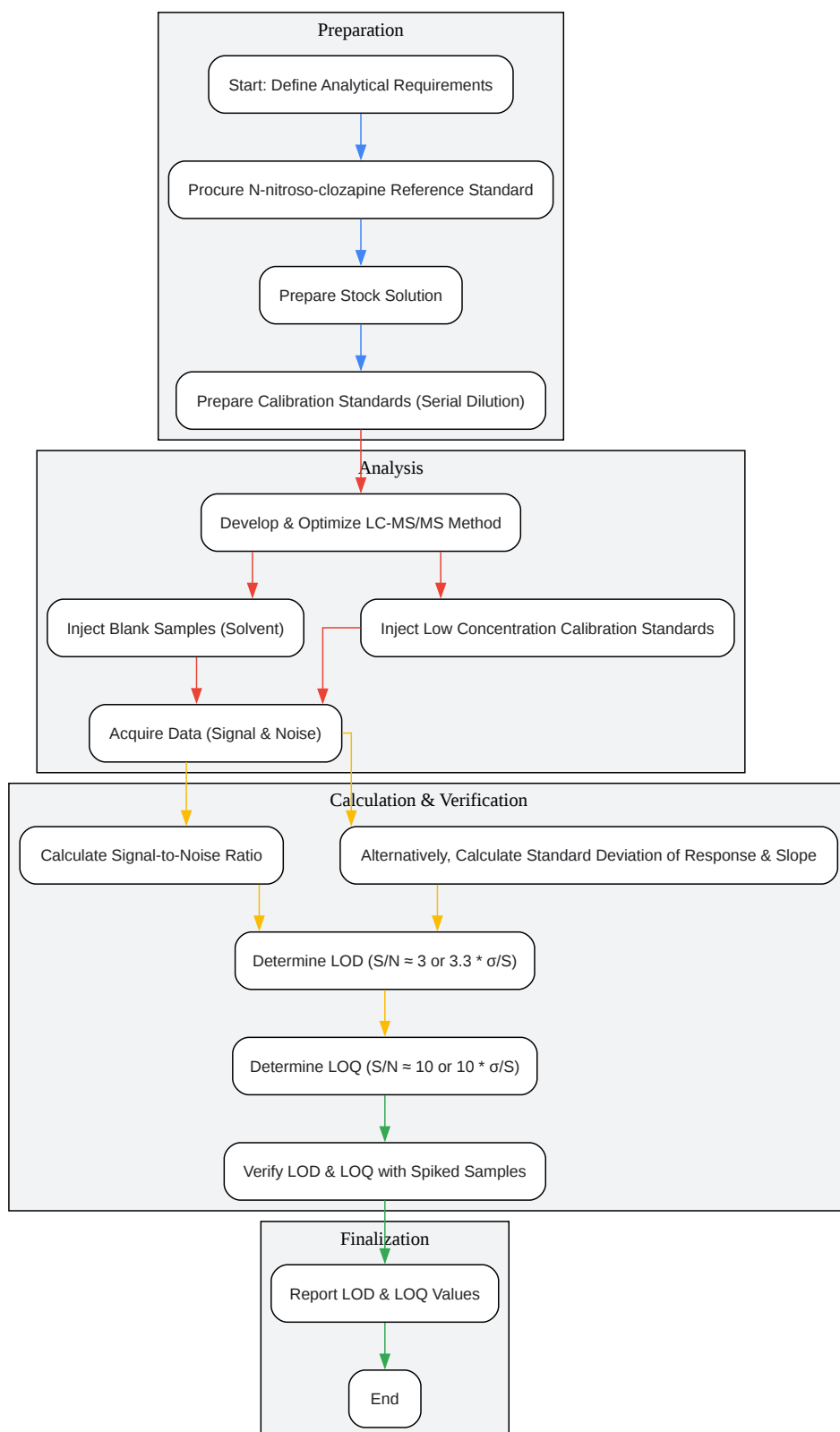
LOD and LOQ Determination

The LOD and LOQ can be determined using several methods as per ICH Q2(R1) guidelines.

- Based on Signal-to-Noise Ratio: This approach involves analyzing samples with known low concentrations of the analyte. The concentration at which the signal is distinguishable from the noise at a ratio of 3:1 is typically considered the LOD, while a ratio of 10:1 is used for the LOQ.
- Based on the Standard Deviation of the Response and the Slope: This method uses the standard deviation of the y-intercepts of regression lines and the slope of the calibration curve.
 - $LOD = 3.3 * (\sigma / S)$
 - $LOQ = 10 * (\sigma / S)$
 - Where σ is the standard deviation of the y-intercepts of the regression lines and S is the slope of the calibration curve.

Experimental Workflow for LOD & LOQ Determination

The following diagram illustrates the logical workflow for determining the Limit of Detection and Limit of Quantification for **N-nitroso-clozapine**.



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